

Proguanil-d4 supplier and certificate of analysis

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Compound of Interest

Compound Name: *Proguanil-d4*

Cat. No.: *B12393422*

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Proguanil-d4: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Proguanil-d4**, a deuterated analog of the antimalarial drug Proguanil. It is intended for researchers, scientists, and professionals in drug development who require a reliable internal standard for pharmacokinetic and metabolic studies. This document outlines suppliers, certificate of analysis data, and relevant experimental protocols.

Proguanil-d4 Suppliers

Proguanil-d4 is available from various chemical suppliers that specialize in stable isotope-labeled compounds for research purposes. When selecting a supplier, it is crucial to consider the purity of the compound, the availability of a comprehensive certificate of analysis, and the supplier's reputation for quality and reliability.

Table 1: Prominent Suppliers of **Proguanil-d4**

Supplier	Website	Notes
MedChemExpress	--INVALID-LINK--	Provides detailed product information, including physical and chemical properties.
Alfa Chemistry	--INVALID-LINK--	Lists Proguanil-d4 among its isotope-labeled compounds. [1]
Cayman Chemical	--INVALID-LINK--	Offers Proguanil and its active metabolite, which may be relevant for comparative studies. [2] [3]

Certificate of Analysis: Key Data Points

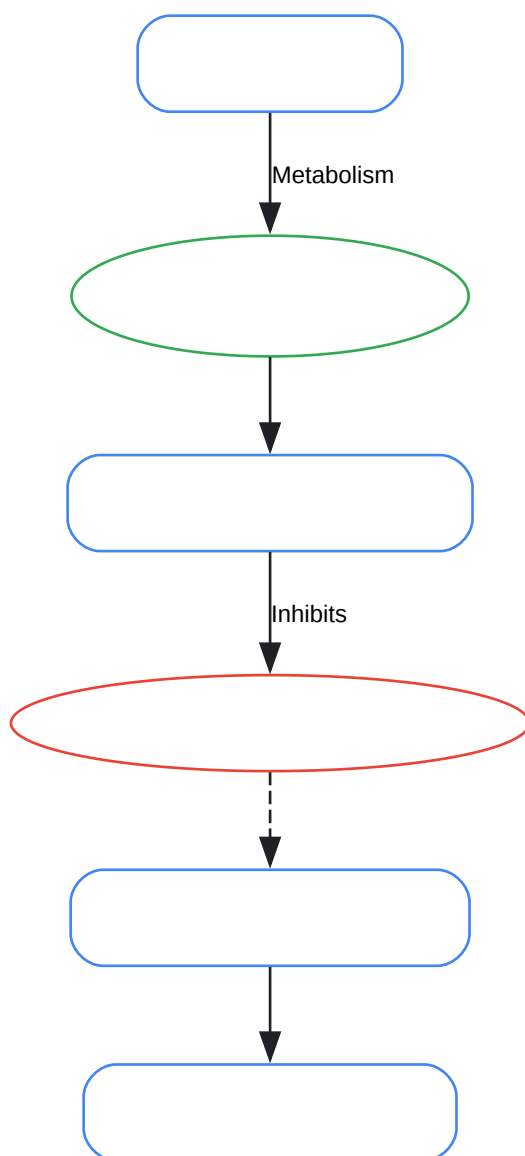
A Certificate of Analysis (CofA) is a critical document that provides detailed information about the quality and purity of a chemical compound. For **Proguanil-d4**, the CofA should include the following key data, which has been compiled from various sources.

Table 2: Typical Certificate of Analysis Data for **Proguanil-d4**

Parameter	Specification	Source
Chemical Name	Proguanil-d4 hydrochloride	[4]
CAS Number	1189671-34-8	[4]
Unlabeled CAS	637-32-1	[4]
Molecular Formula	C11H13D4Cl2N5	[4]
Molecular Weight	294.22	[4]
Purity	≥98%	[2]
Appearance	A solid	[2]
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide.[2]	[2]
Storage	Store at -20°C for long-term stability.[2]	[2]
Application	Used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[4]	[4]

Metabolic Pathway and Mechanism of Action

Proguanil is a prodrug that undergoes metabolic activation to its active form, cycloguanil.[3][4] This conversion is primarily mediated by cytochrome P450 enzymes in the liver.[3] Cycloguanil then acts as a dihydrofolate reductase (DHFR) inhibitor, disrupting the folate pathway in the malaria parasite and thereby inhibiting its growth and replication.[4]



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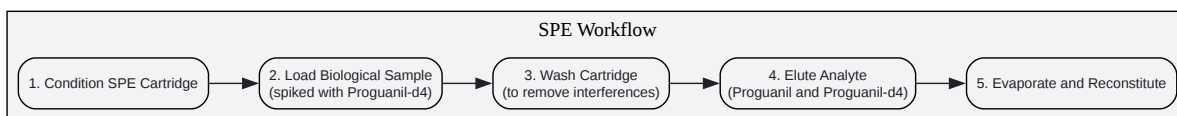
Caption: Metabolic activation of Proguanil to Cycloguanil and its mechanism of action.

Experimental Protocols

The use of **Proguanil-d4** as an internal standard is crucial for the accurate quantification of Proguanil and its metabolites in biological matrices. Below are generalized experimental protocols for sample preparation and analysis.

Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common technique for the cleanup and concentration of analytes from complex matrices like plasma, blood, and urine.[5]



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Caption: General workflow for solid-phase extraction of Proguanil.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

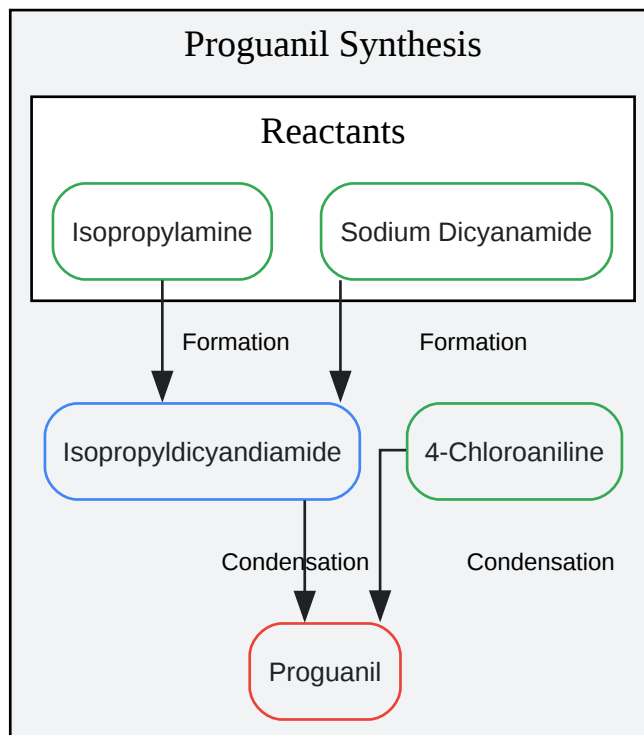
HPLC is a widely used analytical technique for the separation, identification, and quantification of Proguanil and its metabolites.[5]

Table 3: Typical HPLC Parameters for Proguanil Analysis

Parameter	Description
Column	Reversed-phase C18 or cyanopropyl stationary phases.[5]
Mobile Phase	Isocratic elution with a mixture of acetonitrile and a phosphate buffer (e.g., 0.1 M, pH 2.6).[5]
Flow Rate	Typically 1.0 mL/min.[5]
Detection	UV detection at a specific wavelength (e.g., 259 nm) or mass spectrometry (LC-MS) for higher sensitivity and specificity.[2]
Internal Standard	Proguanil-d4

Synthesis of Proguanil

While this guide focuses on **Proguanil-d4**, understanding the synthesis of the parent compound, Proguanil, can be insightful. The synthesis of Proguanil hydrochloride typically involves the condensation of isopropyldicyandiamide with 4-chloroaniline.[6] The impurities that can arise during this process include 1-cyano-3-(1-methylethyl)guanidine, 1,5-bis(4-chlorophenyl)biguanide, and 1,5-bis(1-methylethyl)biguanide.[7][8][9]



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Caption: Simplified synthetic pathway for Proguanil.

This technical guide provides a foundational understanding of **Proguanil-d4** for research and development purposes. For specific applications, it is essential to consult the detailed documentation provided by the supplier and relevant scientific literature.

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